

Cefamandole Pharmacokinetics and Bioavailability in Animal Models: A Technical Guide

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This technical guide provides a comprehensive overview of the pharmacokinetics and bioavailability of cefamandole, a second-generation cephalosporin antibiotic, in various animal models. The data presented is crucial for preclinical assessment and translation to clinical drug development.

Pharmacokinetic Parameters of Cefamandole

The following tables summarize the key pharmacokinetic parameters of cefamandole in different animal models following intravenous (IV) and intramuscular (IM) administration. These parameters are essential for understanding the absorption, distribution, metabolism, and excretion (ADME) profile of the drug.

Table 1: Pharmacokinetics of Cefamandole in Rabbits

Administration Route	Dose (mg/kg)	Half-life ($t_{1/2}$) (min)	Apparent Volume of Distribution (V_d)	Elimination Constant (k_{el}) (min^{-1})	Pharmacokinetic Model
Intramuscular	5	34-37	0.31-0.71 ml/g[1]	-	One-compartment[1]
Intramuscular	20	34-37	0.31-0.71 ml/g[1]	-	One-compartment[1]
Intravenous	5	26.1[1]	0.27 ml/g (central), 0.36 ml/g (stationary), 0.46 ml/g (kinetic)[1]	0.0446[1]	Two-compartment[1]
Intravenous	30	Increased $t_{1/2\alpha}$ and $t_{1/2\beta}$ in renal impairment[2]	V_c and V_p decreased in renal impairment[2]	α , β , K_{12} , K_{21} , K_{13} decreased in renal impairment[2]	-

Table 2: Pharmacokinetics of Cefamandole in Dogs

Administration Route	Dose (mg/kg)	Half-life (t _{1/2}) (min)	Apparent Volume of Distribution (Vd) (L/kg)	Body Clearance (mL/kg/min)	Bioavailability (%)	Peak Serum Concentration (C _{max}) (µg/mL)
Intravenous	20	81.4 ± 9.7[3][4]	0.190[3][4]	1.76[3][4]	-	-
Intramuscular	20	145.4 ± 12.3[3]	-	-	85.1 ± 13.5[3][4]	35.9 ± 5.4[3][4]
Intramuscular	15	-	-	-	-	-

Note: In dogs with ascites, ascitic fluid concentrations of cefamandole were lower than cefazolin and cephaloridine, which was attributed to protein binding.[5]

Table 3: Pharmacokinetics of Cefamandole in Rats

Administration Route	Dose (mg/kg)	Plasma Half-life (t _{1/2}) (h)	Area Under the Curve (AUC) (µg·h/mL)	Peak Plasma Concentration (C _{max}) (µg/mL)
Subcutaneous	100	0.4[6]	42[6]	49[6]

Note: Cefamandole is largely eliminated unchanged via renal excretion in both rats and dogs. [7][8]

Experimental Protocols

The methodologies employed in the cited pharmacokinetic studies are crucial for the interpretation and replication of the findings.

Animal Models and Drug Administration

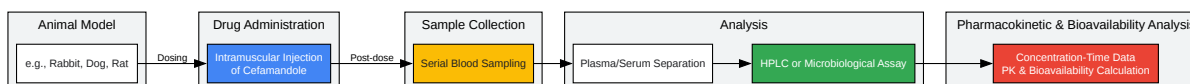
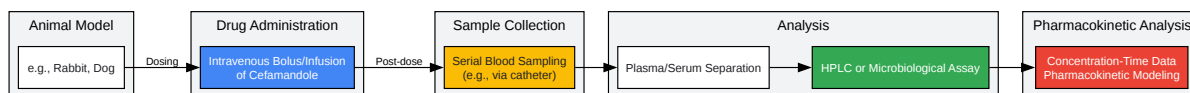
- Rabbits: Studies on rabbits involved single intramuscular doses of 5 or 20 mg/kg and a single intravenous dose of 5 mg/kg.[1] In another study, renal impairment was experimentally induced using uranyl nitrate before intravenous administration of a single 30 mg/kg dose.[2][9]
- Dogs: Pharmacokinetic studies in dogs utilized a single 20 mg/kg dose administered intravenously and intramuscularly.[3] Another study in mongrel dogs with surgically created ascites involved intramuscular administration of 15 mg/kg every 4 hours for eight doses.[5]
- Rats: Wistar rats were administered cefamandole intramuscularly over 5 days at various high doses (1000-5000 mg/kg/day) to assess nephrotoxicity.[10] A comparative study used a subcutaneous dose of 100 mg/kg.[6]

Sample Collection and Analysis

- Biological Samples: Blood (serum/plasma), urine, and in some specialized studies, cerebrospinal fluid, ascitic fluid, and various tissues were collected for analysis.[1][2][5][6][11]
- Analytical Methods: High-performance liquid chromatography (HPLC) is a primary method for quantifying cefamandole in biological fluids.[12][13] Sample preparation for HPLC typically involves protein precipitation with acetonitrile, followed by extraction.[12][13] Microbiological assays have also been used to determine cefamandole concentrations.[14]

Experimental Workflows

The following diagrams illustrate the typical experimental workflows for assessing cefamandole pharmacokinetics in animal models.



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